

Application Notes and Protocols for Water Hardness Determination Using Eriochrome Black T

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Compound of Interest

Compound Name: Eriochrome black T, Indicator

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These application notes provide a detailed protocol for the determination of total water hardness using complexometric titration with Eriochrome Black T (EBT) as an indicator. This method is a standard analytical procedure for quantifying the concentration of divalent cations, primarily calcium (Ca^{2+}) and magnesium (Mg^{2+}), in a water sample.

Principle of the Method

Water hardness is determined by titrating the water sample with a standard solution of ethylenediaminetetraacetic acid (EDTA) at a pH of 10.[1][2][3] EDTA is a hexadentate ligand that forms stable, colorless complexes with Ca^{2+} and Mg^{2+} ions in a 1:1 molar ratio.[4][5]

Eriochrome Black T is a complexometric indicator that, in its deprotonated form at pH 10, is blue.[6][7] When added to the water sample containing Ca^{2+} and Mg^{2+} ions, it forms a less stable, wine-red complex with these ions.[6][8][9]

During the titration, the stronger chelating agent, EDTA, is added. EDTA first complexes with any free Ca^{2+} and Mg^{2+} ions. Once all the free metal ions are bound, the EDTA then displaces the EBT from the metal-EBT complex.[10] This releases the free EBT indicator into the solution, causing a sharp color change from wine-red to a distinct blue at the endpoint of the titration.[1]

[11][12] The volume of EDTA used to reach this endpoint is directly proportional to the total concentration of hardness-causing ions in the water sample.

Experimental Protocols

2.1. Reagents and Materials

- Standard EDTA Solution (0.01 M): Prepare by dissolving 3.723 g of disodium ethylenediaminetetraacetate dihydrate in distilled or deionized water and diluting to 1000 mL. Standardize against a primary standard calcium carbonate solution.
- Ammonia Buffer Solution (pH 10): Dissolve 67.5 g of ammonium chloride in 570 mL of concentrated ammonium hydroxide and dilute to 1000 mL with distilled water.
- Eriochrome Black T Indicator Solution: Dissolve 0.5 g of Eriochrome Black T in 100 mL of triethanolamine or a suitable alcohol. The indicator solution is not stable for long periods and should be prepared fresh monthly.[13]
- Water Sample
- Burette (50 mL)
- Pipette (50 mL)
- Conical Flask (250 mL)
- Distilled or Deionized Water

2.2. Titration Procedure

- Sample Preparation: Pipette 50.0 mL of the water sample into a 250 mL conical flask.[1]
- pH Adjustment: Add 1-2 mL of the ammonia buffer solution to the water sample in the conical flask to adjust the pH to approximately 10.[1]
- Indicator Addition: Add 2-3 drops of the Eriochrome Black T indicator solution to the flask. The solution should turn a wine-red color, indicating the presence of Ca^{2+} and Mg^{2+} ions complexed with the indicator.[1][6]

- **Titration:** Fill the burette with the standard 0.01 M EDTA solution and record the initial volume. Titrate the water sample with the EDTA solution under constant swirling.
- **Endpoint Determination:** As the EDTA is added, the solution will begin to show purple swirls. The endpoint is reached when the color of the solution sharply changes from wine-red to a distinct blue.^{[1][11][14]} Record the final volume of EDTA used.
- **Replicate Analysis:** Repeat the titration at least two more times with fresh samples to ensure concordant results.

Data Presentation

The quantitative data from the titration can be summarized as follows:

Parameter	Value
Volume of Water Sample (V _{sample})	50.0 mL
Molarity of EDTA Solution (M _{EDTA})	0.01 M
Initial Burette Reading	e.g., 0.00 mL
Final Burette Reading (Trial 1)	e.g., 15.2 mL
Final Burette Reading (Trial 2)	e.g., 15.1 mL
Final Burette Reading (Trial 3)	e.g., 15.3 mL
Average Volume of EDTA Used (V _{EDTA})	e.g., 15.2 mL

3.1. Calculation of Water Hardness

The total hardness of the water sample is calculated in terms of milligrams of calcium carbonate (CaCO₃) per liter (mg/L), which is equivalent to parts per million (ppm).

The calculation formula is as follows:

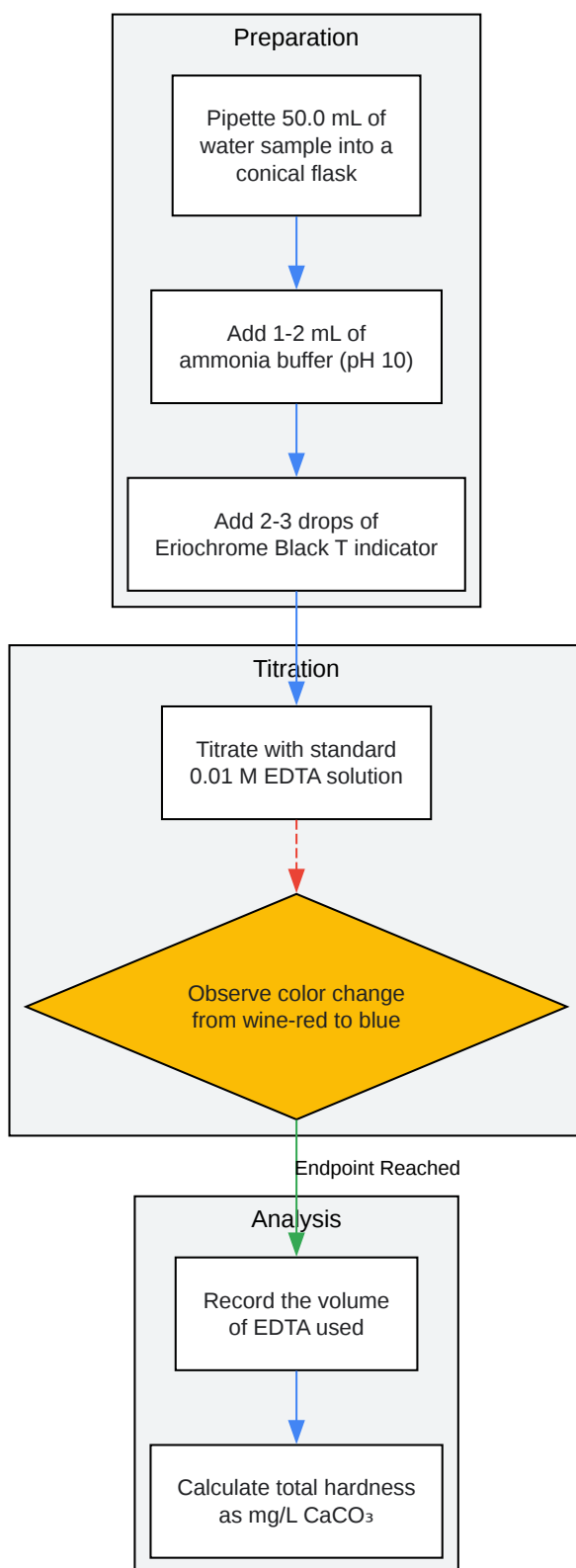
$$\text{Hardness (mg/L as CaCO}_3\text{)} = (V_{\text{EDTA}} \times M_{\text{EDTA}} \times 100.09) / V_{\text{sample}}$$

Where:

- V_{EDTA} is the volume of EDTA solution used in milliliters.
- M_{EDTA} is the molarity of the EDTA solution.
- 100.09 is the molar mass of CaCO_3 in g/mol .
- V_{sample} is the volume of the water sample in liters.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the water hardness determination protocol.



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- To cite this document: BenchChem. [Application Notes and Protocols for Water Hardness Determination Using Eriochrome Black T]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7820879#using-eriochrome-black-t-for-water-hardness-determination]

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